

# Thermodynamic Properties of 2-Benzylxybenzyl Alcohol: A Technical Guide

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## Compound of Interest

Compound Name: 2-Benzylxybenzyl alcohol

Cat. No.: B1265460

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known and estimated thermodynamic properties of **2-Benzylxybenzyl alcohol**. Due to a notable gap in the existing scientific literature, this document also outlines robust experimental and computational methodologies for determining the currently unavailable thermodynamic data, which are crucial for applications in drug development, process chemistry, and materials science.

## Core Thermodynamic and Physical Properties

Quantitative data for **2-Benzylxybenzyl alcohol** is sparse in publicly accessible databases. The available experimental data is summarized in Table 1. A significant lack of experimentally determined values for key thermodynamic parameters, such as enthalpy of formation and heat capacity, necessitates the use of estimation techniques or direct experimental measurement.

Property	Value	Conditions
Melting Point	36.5-37.5 °C[1]	-
37 °C[1]	-	
Boiling Point	155 °C	at 4 mmHg[1]
Density (Predicted)	1.139 ± 0.06 g/cm³	-
Flash Point (Predicted)	37 °C	-

Table 1: Summary of Known Physical Properties of **2-Benzylbenzyl Alcohol**

## Estimation of Thermodynamic Properties

In the absence of experimental data, several computational and empirical methods can be employed to estimate the thermodynamic properties of organic compounds like **2-Benzylbenzyl alcohol**.

### Enthalpy of Formation

The standard enthalpy of formation ( $\Delta H_f^\circ$ ) is a critical parameter for assessing the energetic stability of a molecule. It can be estimated using:

- **Group Contribution Methods:** These methods, such as the Benson group-additivity method, calculate the enthalpy of formation by summing the contributions of individual molecular fragments. This approach is powerful for compounds where a reliable database of group contributions exists.
- **Computational Chemistry:** Ab initio quantum mechanical calculations, such as those employing the G4 theory, can provide accurate estimations of gas-phase enthalpies of formation. For condensed-phase values, the enthalpy of sublimation must also be calculated or estimated.

### Heat Capacity

The heat capacity ( $C_p$ ), which describes the amount of heat required to raise the temperature of a substance, is essential for process design and safety analysis. It can be estimated as a function of temperature using:

- **Group Contribution Methods:** Similar to enthalpy of formation, group contribution methods can be applied to estimate the heat capacity of liquids and gases. These methods often provide temperature-dependent polynomial expressions for the group contributions.

## Experimental Determination of Thermodynamic Properties

To obtain definitive thermodynamic data for **2-Benzylxybenzyl alcohol**, the following experimental protocols are recommended.

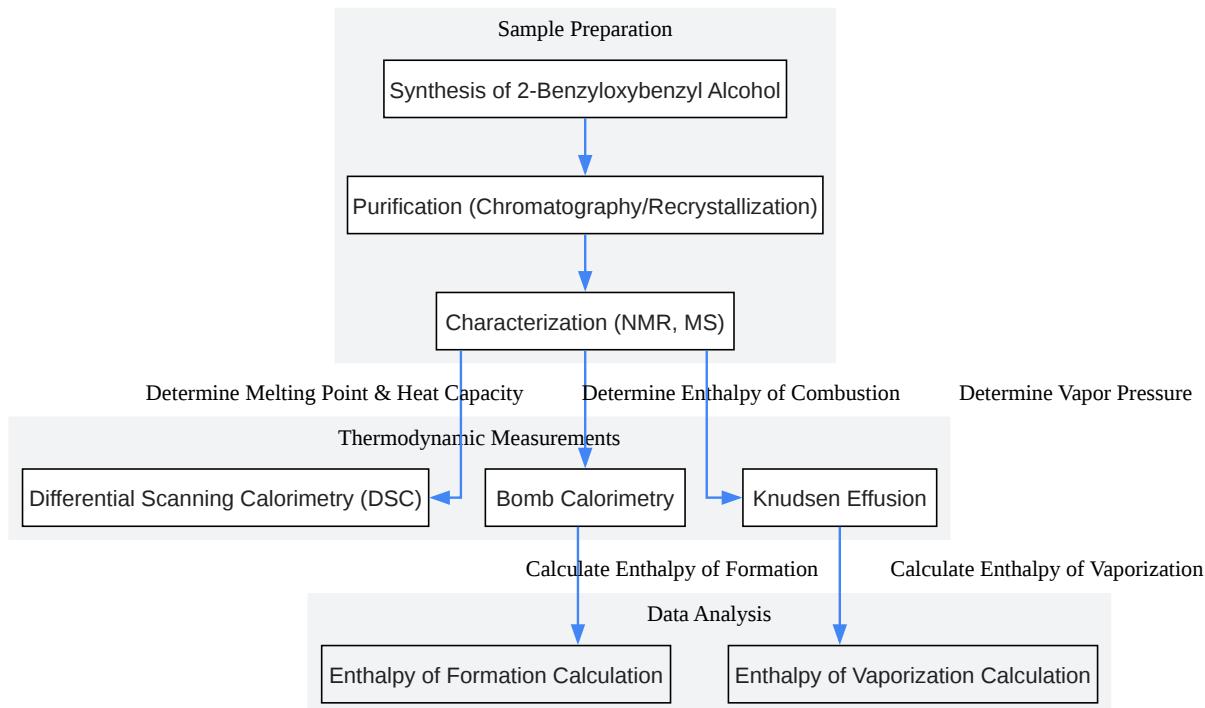
## Synthesis and Purification of 2-Benzylxybenzyl Alcohol

A crucial prerequisite for accurate thermodynamic measurements is a highly purified sample. While a detailed synthesis protocol for **2-benzylxybenzyl alcohol** is not readily available in the reviewed literature, a general approach would involve the benzylation of 2-hydroxybenzyl alcohol. The purification of the final product would likely involve column chromatography followed by recrystallization or distillation.

A related protocol for the synthesis of 2-benzylxybenzyl chloride from **2-benzylxybenzyl alcohol** using thionyl chloride has been described, indicating the stability of the alcohol under these reaction conditions.

## Experimental Workflow for Thermodynamic Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the key thermodynamic properties of **2-Benzylxybenzyl alcohol**.

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Caption: Experimental workflow for the determination of thermodynamic properties.

## Differential Scanning Calorimetry (DSC) for Melting Point and Heat Capacity

Methodology: Differential Scanning Calorimetry can be utilized to determine the melting point and heat capacity of **2-Benzylbenzyl alcohol**.

- Sample Preparation: A small, accurately weighed sample (typically 5-10 mg) of purified **2-Benzylbenzyl alcohol** is hermetically sealed in an aluminum pan.
- Instrument Setup: A differential scanning calorimeter is calibrated using standard reference materials (e.g., indium for temperature and enthalpy, sapphire for heat capacity).
- Melting Point Determination: The sample is heated at a constant rate (e.g., 5-10 °C/min) under an inert atmosphere (e.g., nitrogen). The onset temperature of the endothermic peak in the DSC thermogram corresponds to the melting point.
- Heat Capacity Measurement: The heat capacity is determined by comparing the heat flow signal of the sample to that of a sapphire standard over the desired temperature range.

## Bomb Calorimetry for Enthalpy of Combustion

Methodology: The standard enthalpy of combustion can be determined using an isoperibol bomb calorimeter. From this, the standard enthalpy of formation can be calculated using Hess's law.

- Sample Preparation: A pellet of a known mass of **2-Benzylbenzyl alcohol** is placed in a crucible within a high-pressure stainless steel vessel ("bomb"). A fuse wire is positioned in contact with the sample.
- Bomb Assembly and Pressurization: A small, known amount of water is added to the bomb to ensure saturation of the final atmosphere. The bomb is then sealed and pressurized with pure oxygen to approximately 30 atm.
- Calorimeter Setup: The bomb is submerged in a known mass of water in the calorimeter's insulated bucket. The system is allowed to reach thermal equilibrium.
- Combustion: The sample is ignited by passing an electric current through the fuse wire. The temperature of the water in the calorimeter is monitored until a maximum is reached and the system begins to cool.
- Data Analysis: The heat of combustion is calculated from the temperature rise, taking into account the heat capacity of the calorimeter (determined by combusting a standard

substance like benzoic acid) and corrections for the formation of nitric acid and the combustion of the fuse wire.

## Safety and Handling

**2-Benzylxybenzyl alcohol** should be handled in a well-ventilated area, and personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn.<sup>[1]</sup> Avoid contact with skin and eyes and prevent the formation of dust and aerosols.<sup>[1]</sup> Store the compound in a tightly closed container in a cool, dry place.<sup>[1]</sup>

## Conclusion

This technical guide has synthesized the currently available thermodynamic information for **2-Benzylxybenzyl alcohol** and has outlined clear pathways for the experimental and computational determination of missing critical data. For researchers and professionals in drug development and chemical synthesis, obtaining accurate thermodynamic properties is paramount for process optimization, safety assessment, and understanding the fundamental behavior of this compound. The methodologies described herein provide a robust framework for filling the existing knowledge gaps.

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## References

- 1. [jpyro.co.uk](https://www.jpyro.co.uk) [jpyro.co.uk]
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